

# Chemical Identity and Structural Profile of Isovestitol

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## Compound Focus: Isovestitol

CAS No.: 63631-42-5

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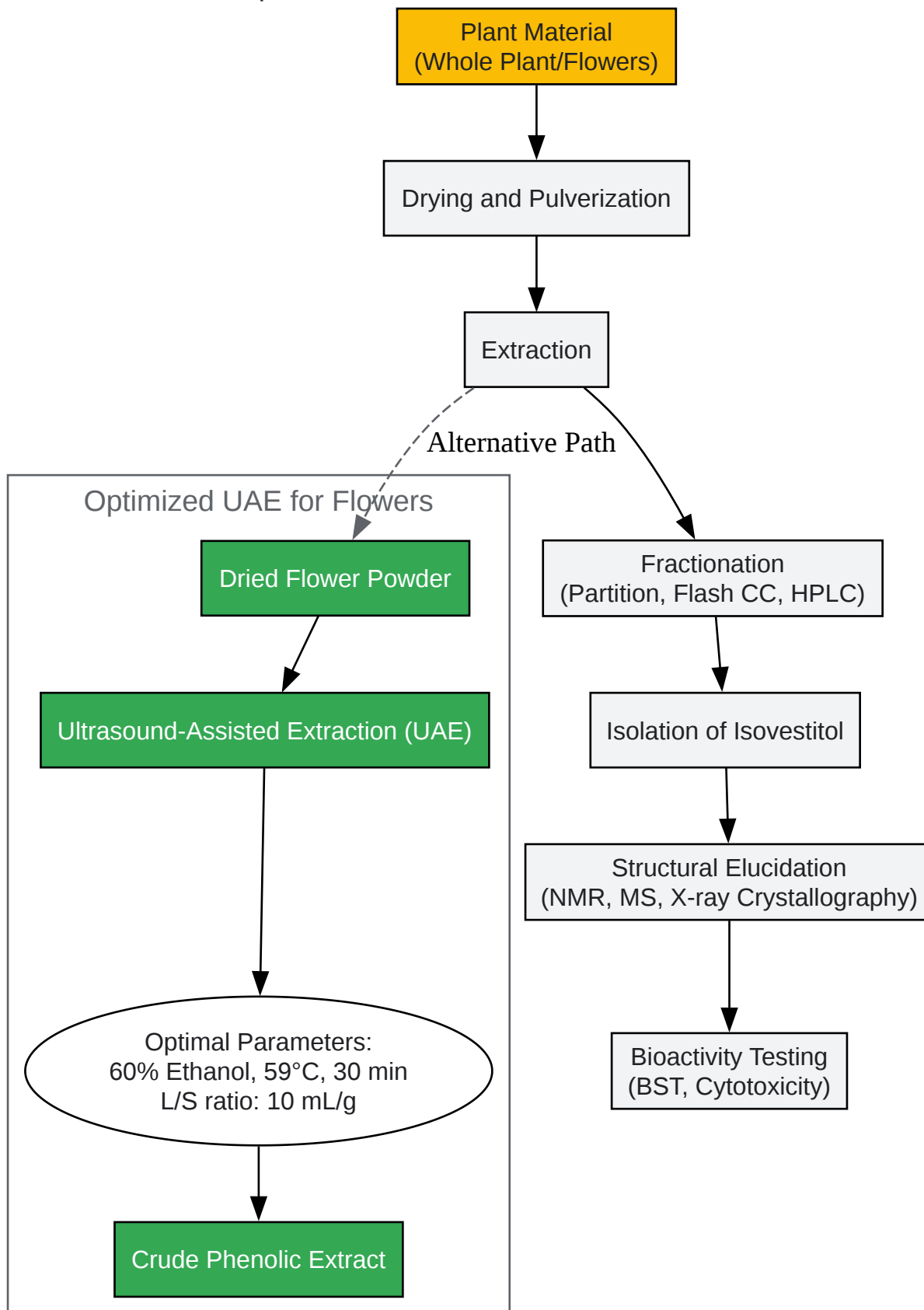
**Isovestitol** is a bioactive **flavonoid** of the **isoflavan class** [1] [2]. Its isolation from *Robinia pseudoacacia* was first guided by bioactivity assays such as the brine shrimp lethality test (BST) [1] [2]. The compound's structure was unequivocally determined through extensive spectral analyses, including 1D and 2D Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) [2]. Corrections to prior literature regarding <sup>13</sup>C NMR resonance assignments for related compounds have also been made, underlining the importance of precise structural elucidation [1].

## Extraction and Isolation Methodologies

The initial and foundational protocol for isolating **isovestitol** involves the ethanolic extraction of dried, pulverized whole plant material, followed by a rigorous bioactivity-directed fractionation process [2]. Subsequent research has optimized the extraction of phenolic compounds, including flavonoids, from *Robinia pseudoacacia* flowers.

The following diagram outlines the key decision points in the experimental workflow for extracting and testing **isovestitol**, from plant material preparation to biological activity assessment.

## Experimental Workflow for Isovestitol



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Experimental Workflow for **Isovestitol** RD

### Optimized Extraction Protocol (for Flowers):

- **Method:** Ultrasound-Assisted Extraction (UAE) is recognized as an efficient, modern technique [3] [4].
- **Optimal Conditions:**
  - **Solvent:** 60% (v/v) ethanol in water [3] [4].
  - **Temperature:** 59 °C [3] [4].
  - **Time:** 30 minutes [3] [4].
  - **Liquid-to-Solid Ratio:** 10 mL/g [3] [4].
- **Advantages:** UAE provides higher total phenolic content and superior antioxidant activity compared to maceration, with a significantly shorter extraction time than Soxhlet extraction [3] [4].

## Documented Biological Activities and Mechanisms of Action

**Isovestitol** has demonstrated a range of biological activities in preclinical assays.

**Table 1: Summary of Isovestitol's Bioactivities**

Bioactivity	Experimental Model/Assay	Key Findings	Citation
Cytotoxicity	Brine Shrimp Lethality Test (BST)	Significant lethality, indicating general bioactivity.	[1] [2]
	Human Tumor Cell Lines (MTT assay)	Weak, broad-spectrum cytotoxicity against six solid tumor lines*.	[2]
Anti-angiogenic	Not directly tested on isovestitol.	Crude leaf extract (containing flavonoids) inhibited IL-1 $\beta$ -mediated angiogenesis.	[5]
Antimicrobial	Not directly tested on isovestitol.	Extracts from heartwood, bark, and leaves (rich in flavonoids) showed antifungal activity.	[6]

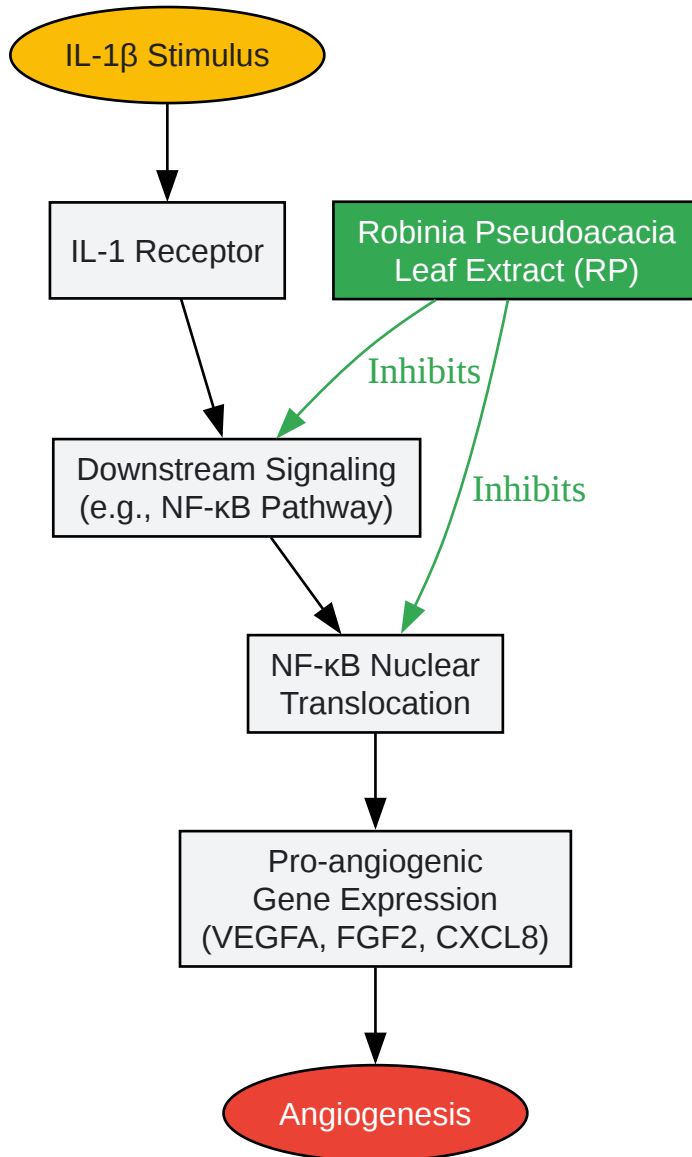
Bioactivity	Experimental Model/Assay	Key Findings	Citation
Antioxidant	Not directly tested on isovestitol.	Flower extracts containing isovestitol showed high antioxidant capacity.	[3] [4]

\Cell lines tested: A-549 (lung), MCF-7 (breast), HT-29 (colon), A-498 (kidney), PC-3 (prostate), PACA-2 (pancreatic) [2].\*

While **isovestitol** itself has not been the sole subject of intensive mechanistic studies, research on *Robinia pseudoacacia* leaf extract (RP), which contains **isovestitol** and other flavonoids like acacetin and quercetin, provides insights into a potential mechanism relevant to cancer therapy: the inhibition of IL-1 $\beta$ -mediated tumor angiogenesis [5].

The following diagram illustrates the proposed signaling pathway through which *Robinia pseudoacacia* leaf extract inhibits IL-1 $\beta$ -mediated angiogenesis, a potential mechanism of action for its bioactive components.

## Proposed Anti-angiogenic Mechanism of Robinia Pseudoacacia



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*Proposed Anti-angiogenic Mechanism of Plant Extract*

## Analytical Techniques for Characterization and Quantification

A multi-technique approach is essential for the definitive identification and quantification of **isovestitol**.

Table 2: Key Analytical Methods for Isovestitol Characterization

Technique	Application and Key Details
Chromatography	<b>Thin-Layer (TLC) &amp; Flash Chromatography:</b> Initial fractionation and purification.
	<b>High-Performance Liquid (HPLC):</b> Final purification and quantitative analysis.
	<b>Gas Chromatography-Mass Spectrometry (GC/MS):</b> Used for profiling volatile components in crude extracts; may require derivatization for flavonoids.
Spectroscopy	<b>Mass Spectrometry (MS):</b> Determination of molecular weight and structural fragments.
	<b>Nuclear Magnetic Resonance (NMR): <sup>1</sup>H, <sup>13</sup>C, APT, DEPT, COSY, HMQC, HMBC:</b> Essential for definitive structural elucidation and stereochemistry assignment.
	<b>X-ray Crystallography:</b> Considered the "gold standard" for unambiguous confirmation of molecular structure and absolute configuration, if crystals can be obtained.

## Application Potential and Formulation Strategies

The therapeutic potential of bioactive compounds from Black Locust is hampered by challenges like degradation in the gastrointestinal tract and low bioavailability [7]. Encapsulation within biodegradable polymer matrices has emerged as a promising strategy to overcome these hurdles [7].

- **Promising Delivery System:** Alginate-chitosan microparticles have proven highly effective for encapsulating Black Locust flower extracts [7].
- **High Efficiency:** Encapsulation efficiency can exceed 92% [7].
- **Controlled Release:** These microparticles enable a sustained release of antioxidants in simulated gastrointestinal fluids, protecting the bioactive compounds from degradation and potentially enhancing their bioavailability [7].

## Gaps in Current Research and Future Directions

Despite its promising profile, several aspects of **isovestitol** require further investigation:

- **Mechanistic Specificity:** The specific contribution of **isovestitol** to the observed anti-angiogenic and anticancer effects of crude extracts needs validation using the pure compound [5].
- **In-Vivo Studies:** There is a significant lack of data on the pharmacokinetics, bioavailability, and efficacy of **isovestitol** in live animal models.
- **Structure-Activity Relationship (SAR):** Systematic studies to understand how the structure of **isovestitol** relates to its bioactivity could guide the development of more potent analogs.
- **Synergistic Effects:** Research into how **isovestitol** interacts with other flavonoids in Black Locust could be valuable for developing standardized, multi-component extracts.

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